

Immunomodulatory properties of CC-122 in hematological malignancies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

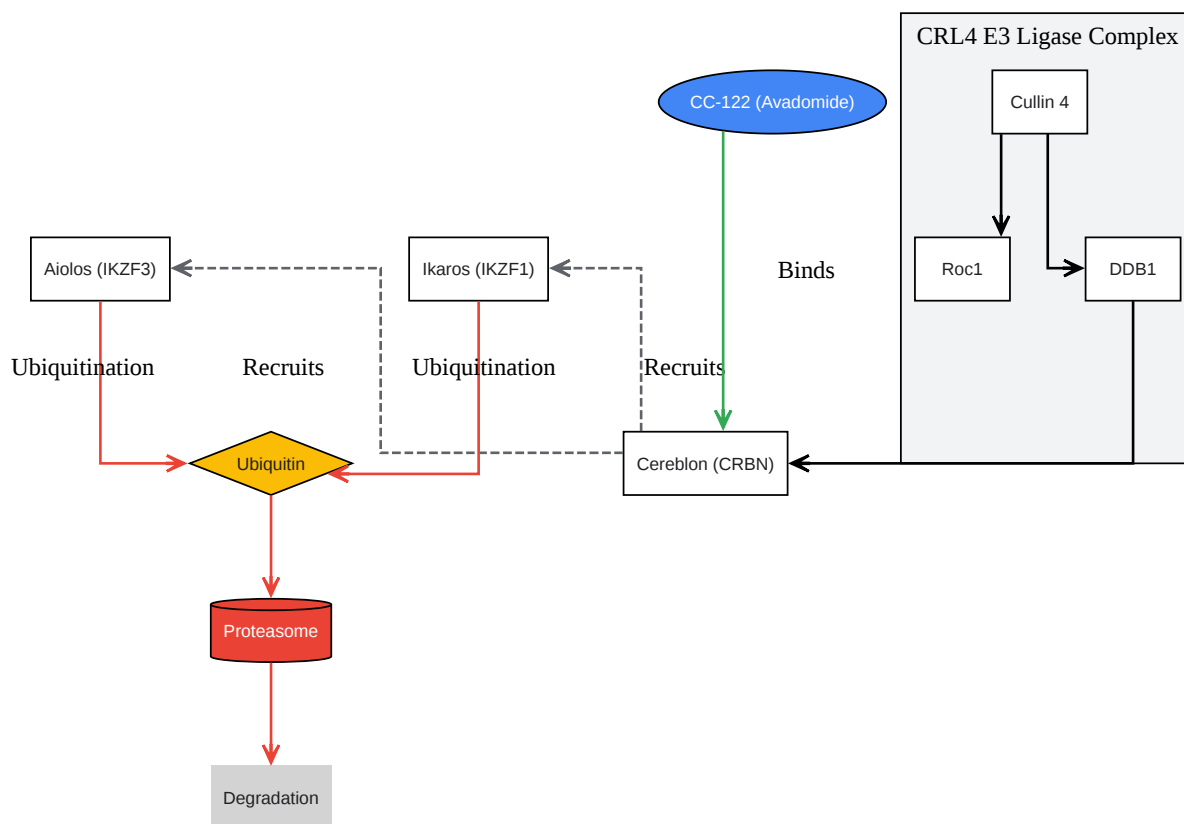
Compound Name: Anticancer agent 122

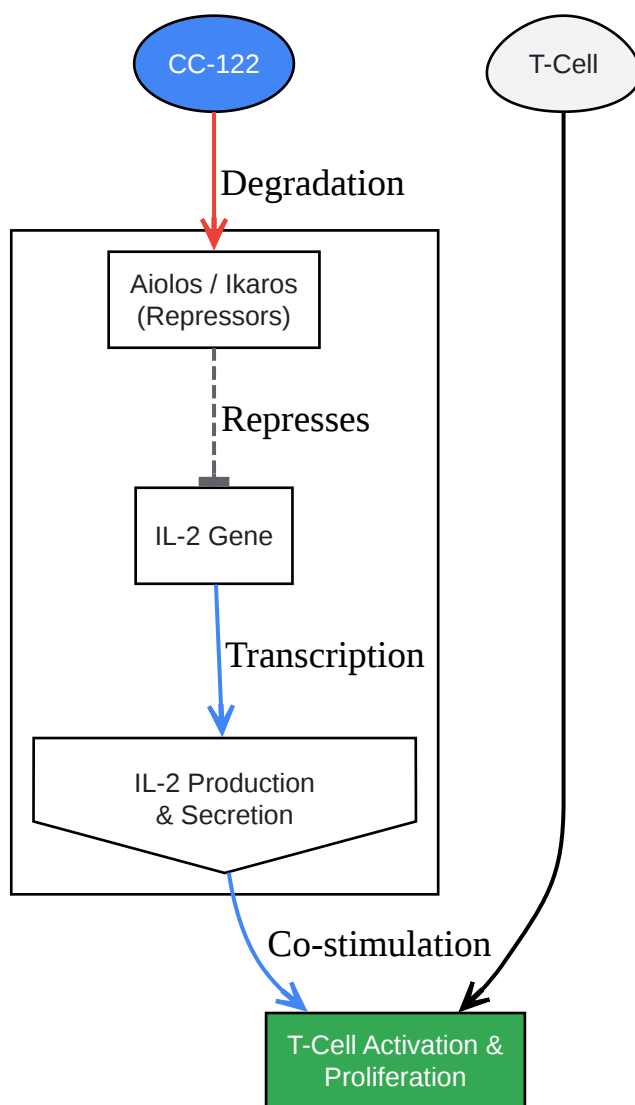
Cat. No.: B15138354

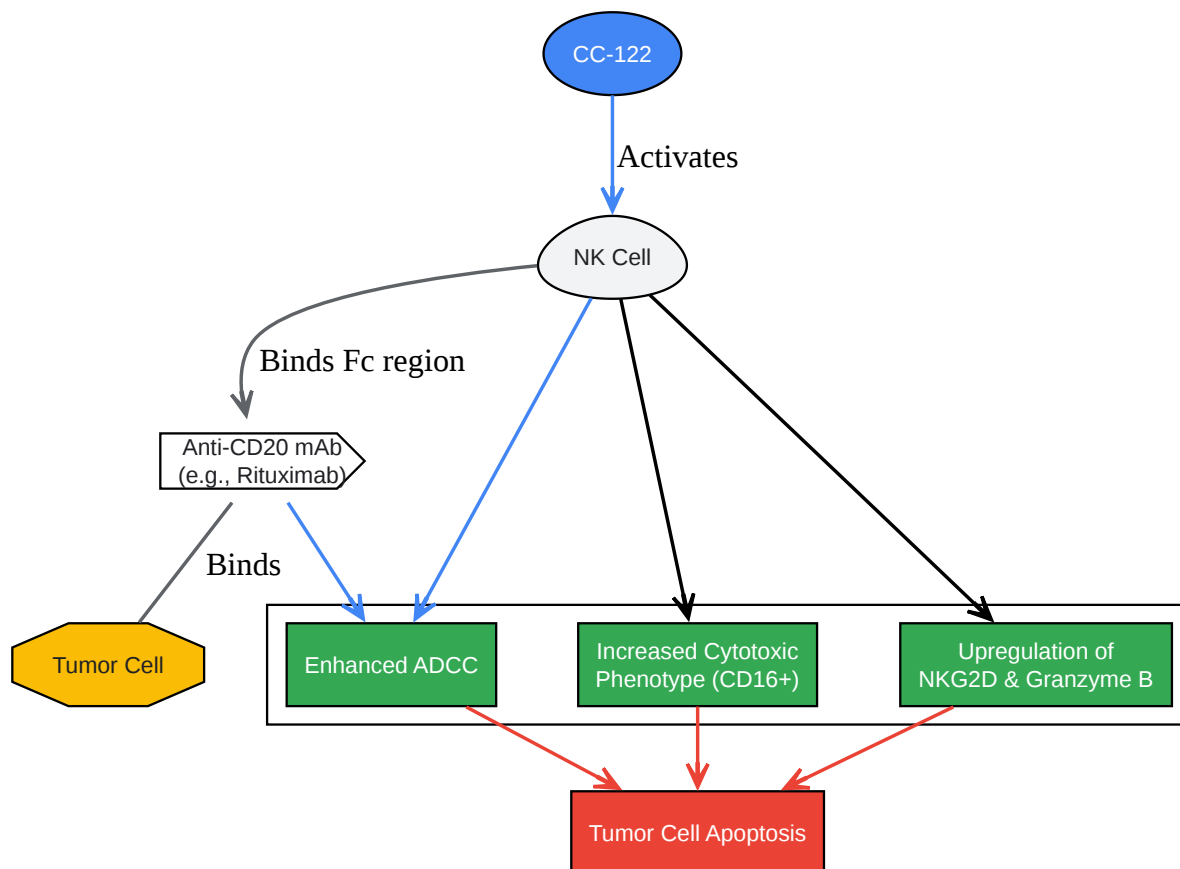
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Core Mechanism of Action: Cereblon-Mediated Protein Degradation

The primary molecular target of CC-122 is the Cereblon (CRBN) protein, which functions as a substrate receptor for the Cullin-4 RING E3 ubiquitin ligase complex (CRL4^{CRBN}). CC-122 acts as a "molecular glue," binding to CRBN and altering its substrate specificity. This induced proximity promotes the recruitment of the lymphoid transcription factors Aiolos (IKZF3) and Ikaros (IKZF1) to the E3 ligase complex. Once recruited, Aiolos and Ikaros are poly-ubiquitinated and subsequently targeted for rapid degradation by the proteasome. The degradation of these two key transcription factors, which are critical for lymphocyte development and are often overexpressed in B-cell malignancies, unleashes a cascade of anti-tumor and immunostimulatory events.







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- To cite this document: BenchChem. [Immunomodulatory properties of CC-122 in hematological malignancies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15138354#immunomodulatory-properties-of-cc-122-in-hematological-malignancies]

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